

Technical Support Center: Optimizing trans-Jasmone for Aphid Repellency

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Compound of Interest

Compound Name: *trans-Jasmone*

Cat. No.: B1672802

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **trans-jasmone** for aphid repellency experiments. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data summaries to facilitate successful and reproducible research.

Troubleshooting Guides and FAQs

This section addresses common issues encountered during aphid repellency experiments with **trans-jasmone**.

Question	Answer
Why am I not observing any repellent effect of trans-jasmone on aphids?	<p>Several factors could contribute to a lack of repellency:</p> <ul style="list-style-type: none">• Incorrect Concentration: The concentration of trans-jasmone may be too low to elicit a response or too high, causing sensory adaptation or even attraction in some cases. Refer to the concentration-response data in the tables below to select an appropriate starting concentration for your aphid species and plant type.• Aphid Species Specificity: Repellency can vary significantly between different aphid species. For example, the generalist aphid <i>Myzus persicae</i> is repelled by cis-jasmone induced volatiles, while the specialist <i>Lipaphis erysimi</i> can be attracted.^[1] Ensure the chosen aphid species is known to be repelled by jasmone-induced volatiles.• Plant-Mediated Effects: Trans-jasmone's primary mode of action is inducing the plant to produce a blend of repellent volatile organic compounds (VOCs). The plant species, age, and health can influence the composition and quantity of the emitted VOCs. Ensure your plants are healthy and at an appropriate growth stage.• Acclimatization: Aphids may need a period to acclimatize to the experimental setup. Abrupt changes in environment can lead to erratic behavior.• Airflow in Olfactometer: Incorrect airflow in an olfactometer can disrupt the odor plume, preventing the aphids from detecting the stimulus. Calibrate and visualize airflow using a smoke test.^[2]
My control aphids are exhibiting high mortality or unusual behavior.	<p>High mortality or stress in the control group can invalidate experimental results. Consider the following:</p> <ul style="list-style-type: none">• Handling Stress: Aphids are delicate. Use a fine, soft brush for transferring them to

	<p>minimize injury.[3] • Environmental Conditions: Maintain optimal temperature, humidity, and light conditions for your specific aphid species throughout the experiment.[4] • Starvation: Ensure aphids have access to a suitable food source before the experiment, but a brief starvation period (e.g., 1-2 hours) can increase their motivation to respond to plant volatiles. • Leaf Disc/Plant Health: If using leaf discs, ensure they remain turgid throughout the experiment by placing them on agar.[3] For whole-plant assays, use healthy, undamaged plants for the control group.</p>
How can I confirm that the trans-jasmone treatment is inducing a plant response?	<p>To verify that the plant is responding to the trans-jasmone treatment, you can:</p> <ul style="list-style-type: none">• Collect and Analyze Volatiles: Use techniques like headspace solid-phase microextraction (HS-SPME) followed by gas chromatography-mass spectrometry (GC-MS) to identify and quantify the VOCs emitted by treated and control plants. An increase in known repellent compounds like (E)-β-farnesene or methyl salicylate after treatment indicates a successful induction.• Gene Expression Analysis: Perform quantitative real-time PCR (qRT-PCR) to measure the expression levels of jasmone-responsive genes, such as CYP81D11, in treated and control plants. A significant upregulation of these genes confirms a molecular response.
The results of my olfactometer bioassay are highly variable.	<p>Variability in olfactometer results is a common challenge. To improve consistency:</p> <ul style="list-style-type: none">• Consistent Airflow: Ensure a constant and equal airflow through all arms of the olfactometer. Use a flowmeter to monitor and adjust the flow rate.• Cleanliness: Thoroughly clean the olfactometer with a solvent (e.g., ethanol or acetone) and bake it between trials to remove any residual

odors that could influence aphid behavior. •
Lighting: Use uniform, diffuse lighting to avoid creating visual biases for the aphids. • Aphid Behavior: Use aphids of the same age and life stage (e.g., alate or apterous adults) and ensure they are not disturbed during the assay.

Data Presentation

Table 1: Concentration-Dependent Effects of cis-Jasmone on Aphid Behavior

Aphid Species	Plant Species	cis-Jasmone Concentration	Application Method	Observed Effect	Reference
Myzus persicae	Brassica napus (and other Brassica cultivars)	100 ng/μl in hexane (for individual compound testing in olfactometer)	Spray	Significant reduction in aphid settlement.	
Sitobion avenae	Triticum aestivum (Wheat)	Not specified in abstract	Spray	Reduced population increase.	
Nasonovia ribis-nigri	Not applicable (direct repellency test)	Not specified	Slow-release from a dispenser in a four-arm olfactometer	Significant repellency.	
Phorodon humuli	Not applicable (direct repellency test)	Not specified	Slow-release from a dispenser in water traps	34% reduction in trap catches.	

Table 2: Quantitative Effects of cis-Jasmone Treatment on Aphid Performance and Parasitoid Attraction

Parameter	Aphid/Parasitoid Species	Plant Species	Treatment	Result	Reference
Nymph Production (48h)	Myzus persicae	Brassica cultivars	cis-Jasmone spray	46% reduction compared to control.	
Nymph Production (96h)	Myzus persicae	Brassica cultivars	cis-Jasmone spray	41% reduction compared to control.	
Adult Survival (96h)	Myzus persicae	Brassica oleracea (Chinese Kale)	cis-Jasmone spray	~50% reduction compared to control.	
Settlement (24h)	Myzus persicae	Brassica napus 'Wesway'	cis-Jasmone spray	30.3% of aphid settlement occurred on treated plants.	
Foraging Time	Diaeretiella rapae	Brassica napus 'Turnip Rutabaga'	cis-Jasmone spray	4.5x increase compared to control.	
Parasitism Rate	Diaeretiella rapae on M. persicae	Brassica rapa 'Samurai'	cis-Jasmone spray	121% increase compared to control.	

Table 3: cis-Jasmone Induced Volatile Organic Compound (VOC) Emission in Maize

Compound	Treatment	Emission Level (log10 ng) after 0- 6h of leafhopper infestation	Reference
(E)- α -bergamotene	Control	1.12	
cis-Jasmone		1.48	
(E)- β -farnesene	Control	1.34	
cis-Jasmone		1.76	
(E)-(1R,9S)- caryophyllene	Control	1.21	
cis-Jasmone		1.54	

Experimental Protocols

Four-Arm Olfactometer Bioassay for Aphid Repellency

Objective: To assess the preference of aphids for volatiles from **trans-jasmone** treated plants versus control plants.

Materials:

- Four-arm olfactometer
- Air pump with charcoal filter
- Flowmeter
- Glass chambers for holding plants
- Treated and control plants
- Aphids (e.g., *Myzus persicae*)

- Fine artist's brush

Methodology:

- Plant Preparation: Spray one set of plants with a **trans-jasmone** solution and another set with a control solution (e.g., water with the same surfactant). Allow the plants to dry and incubate for 24-48 hours to allow for the induction of volatile production.
- Olfactometer Setup:
 - Thoroughly clean the olfactometer with a solvent and bake it to remove any residual odors.
 - Connect the air pump to the olfactometer, ensuring the air is filtered through charcoal.
 - Set a constant and equal airflow (e.g., 200 mL/min per arm) to each of the four arms using the flowmeter.
 - Place a treated plant in a glass chamber connected to one arm and control plants or empty chambers connected to the other three arms.
- Aphid Introduction:
 - Gently introduce a single adult aphid into the central chamber of the olfactometer.
 - Allow the aphid to acclimatize for a short period (e.g., 1-2 minutes).
- Data Collection:
 - Record the time the aphid spends in each of the four arms over a set period (e.g., 10-15 minutes).
 - A "choice" is typically recorded when the aphid moves a certain distance into an arm.
 - Repeat the experiment with a new aphid for each replicate (at least 20-30 replicates are recommended).

- Rotate the position of the treated and control arms between replicates to avoid positional bias.
- Data Analysis: Analyze the time spent in each arm using appropriate statistical tests (e.g., ANOVA or non-parametric equivalents) to determine if there is a significant preference or avoidance of the arm with the **trans-jasmone** treated plant.

Aphid Settlement (Choice) Bioassay

Objective: To determine if aphids prefer to settle on control plants over **trans-jasmone** treated plants in a choice scenario.

Materials:

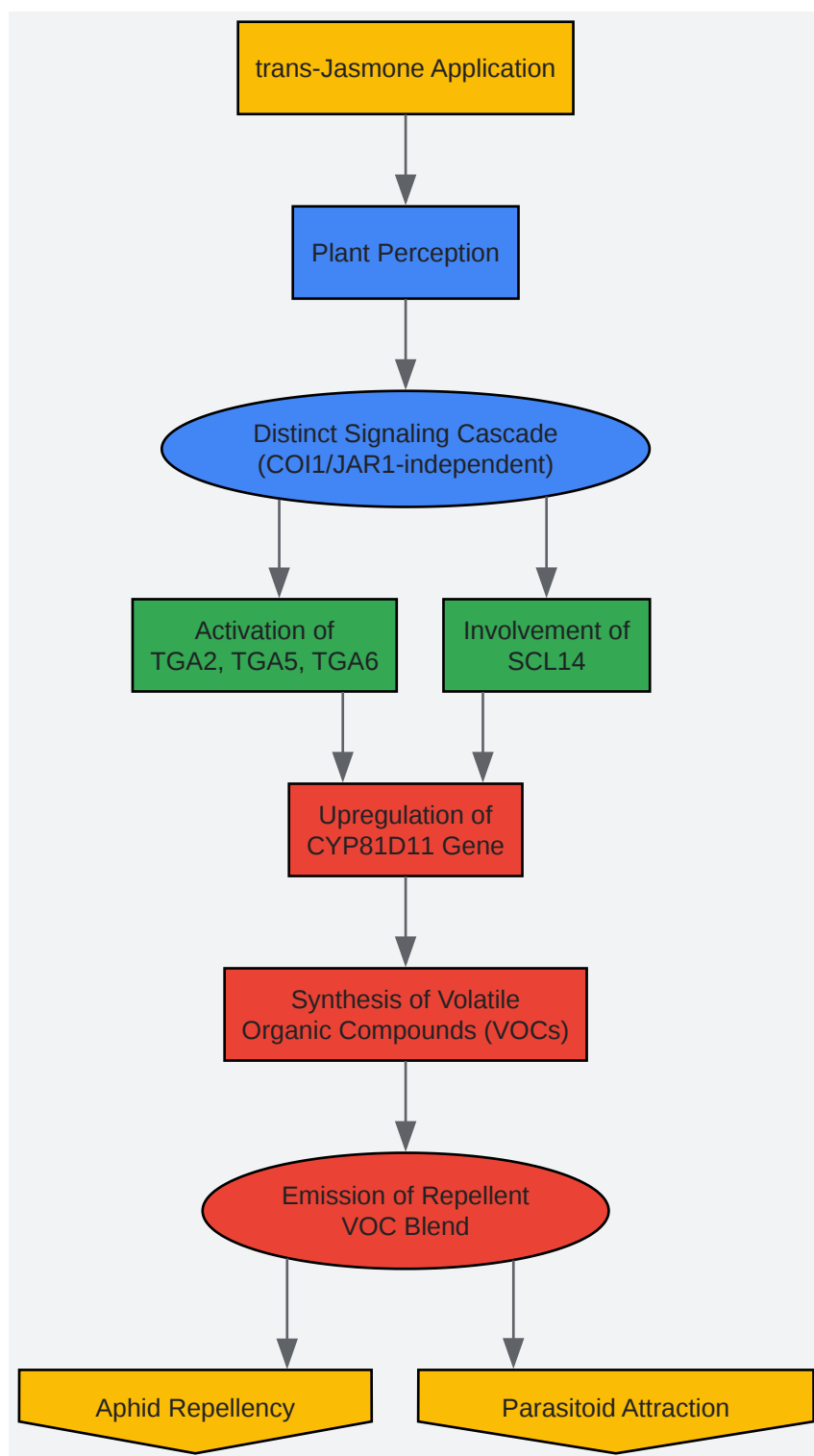
- Insect cage (e.g., BugDorm)
- Treated and control plants
- Aphids
- Vial for releasing aphids

Methodology:

- Plant Preparation: Prepare treated and control plants as described in the olfactometer protocol.
- Experimental Setup:
 - Place an equal number of treated and control plants (e.g., two of each) in the insect cage, alternating their positions.
- Aphid Release:
 - Place a vial containing a known number of aphids (e.g., 50 alate *M. persicae*) in the center of the cage and open it to release the aphids.
- Data Collection:

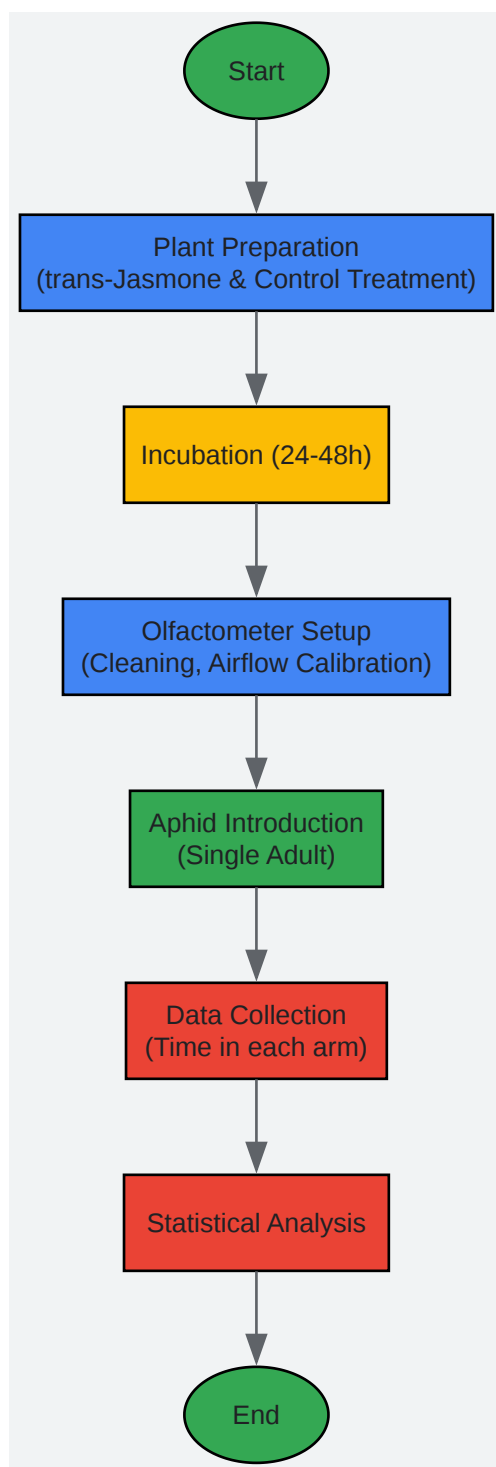
- After 24 hours, count the number of aphids that have settled on each plant.
- Data Analysis: Use a statistical test (e.g., chi-squared or G-test) to determine if there is a significant difference in the number of aphids settling on treated versus control plants.

Mandatory Visualization



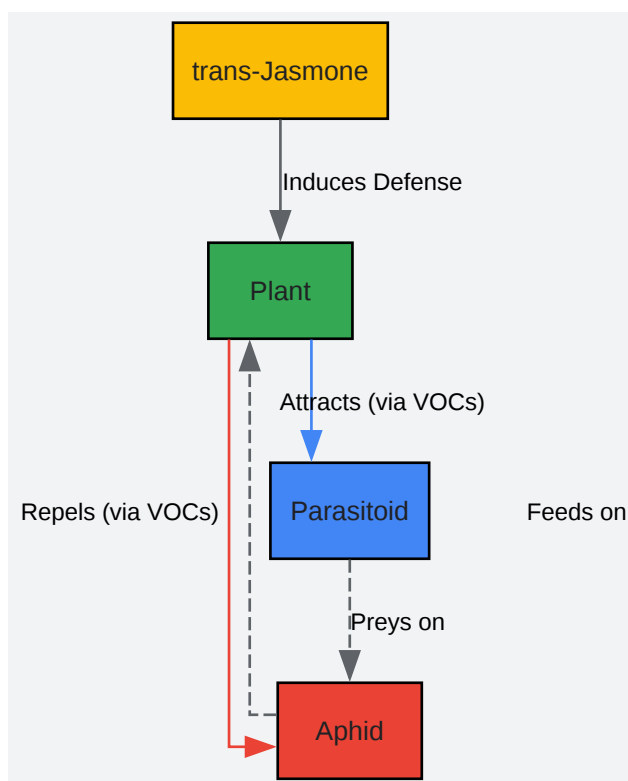
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Caption: cis-Jasmone induced signaling pathway in plants leading to aphid repellency.



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Caption: Experimental workflow for a four-arm olfactometer bioassay.



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Caption: Tritrophic interactions mediated by **trans-jasmone** application.

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